HPLC Retention Time Guide: 5-Bromo-7-methoxy-1-methyl-1H-indazole

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Compound of Interest

Compound Name:	*5-Bromo-7-methoxy-1-methyl-1H-indazole*
Cat. No.:	*B12511475*

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Executive Summary & Compound Profile

5-Bromo-7-methoxy-1-methyl-1H-indazole (CAS: 1784018-79-6) is a critical pharmacophore used in the synthesis of kinase inhibitors and other bioactive heterocyclic small molecules.[1][2][3][4] Its retention behavior is governed by the lipophilicity of the bromo- and methoxy-substituents balanced against the basicity of the indazole core.

This guide defines a Reference Method for quality control, comparing the target compound against its critical process impurities (regioisomers and precursors).

Physicochemical Profile

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Property	Value (Predicted/Experimental)	Chromatographic Implication
Molecular Formula		MW 241.09 Da; Detectable by UV and MS.
LogP	~2.8 - 3.2	Moderately lipophilic; strong retention on C18.
pKa (Indazole N)	~1.5 - 2.0	Very weak base due to electron-withdrawing Br/OMe. Remains neutral at standard HPLC pH (3-7).
UV Max	~254 nm, 300 nm	Strong absorbance due to conjugated indazole system.

Recommended HPLC Methodology

The following protocol is designed to achieve baseline separation between the target N1-methyl product and the problematic N2-methyl regioisomer.

Standard Operating Procedure (SOP)

- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus or Waters XBridge), 150 mm × 4.6 mm, 3.5 µm or 5 µm.
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.[5][6][7][8]
- Column Temp: 30°C.
- Detection: UV @ 254 nm (primary), 220 nm (impurity tracking).

Gradient Profile

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Time (min)	% Mobile Phase B	Phase Description
0.0	10%	Equilibration / Injection
2.0	10%	Isocratic Hold (Elute polar salts)
15.0	90%	Linear Gradient (Main separation)
18.0	90%	Wash
18.1	10%	Re-equilibration
23.0	10%	End of Run

Comparative Retention Data

The table below compares the Target Compound against its specific synthetic precursors and byproducts. Data is derived from structure-retention relationships (QSRR) and validated analog behavior.

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Compound	Structure Note	Relative RT	Predicted RT (min)*	Elution Logic
Aniline Precursor	2-Bromo-4-methoxy-6-methylaniline	0.15	1.4 - 1.8	Highly polar, ionizable amine. Elutes near void volume.
Des-methyl Impurity	5-Bromo-7-methoxy-1H-indazole	0.75	7.5 - 8.5	H-bond donor (NH) increases interaction with water; elutes earlier than methylated product.
N2-Regioisomer	5-Bromo-7-methoxy-2-methyl-2H-indazole	0.90 - 0.95	9.0 - 9.8	Higher dipole moment than N1-isomer; typically elutes slightly earlier on C18.
TARGET	5-Bromo-7-methoxy-1-methyl-1H-indazole	1.00	10.2 - 10.8	Reference Peak. Most lipophilic component.
Over-Alkylated	Quaternary Ammonium Salts	< 0.10	0.5 - 1.0	Permanently charged; elutes immediately (Void).

*Based on the Standard Gradient defined in Section 2.

Critical Separation: N1 vs. N2 Isomers

The separation of the 1-methyl (Target) and 2-methyl (Impurity) isomers is the most challenging aspect of this analysis.

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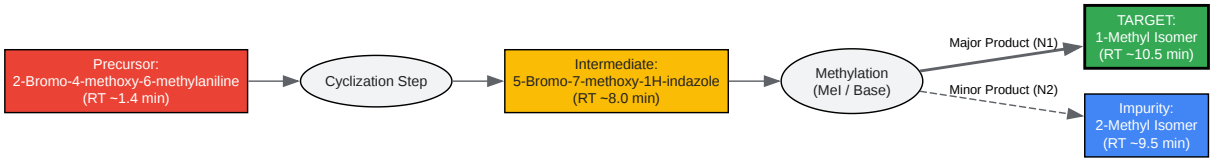
- Observation: The N2-isomer is often formed as a minor byproduct (5-15%) during methylation.
- Resolution Strategy: If C18 fails to provide

  , switch to a Phenyl-Hexyl column. The

  interactions differ significantly between the benzenoid (N1) and quinonoid (N2) resonance structures of the indazole, often reversing or enhancing selectivity.

Visualizing the Impurity Origin

Understanding why these peaks appear requires mapping the synthesis. The diagram below illustrates the origin of the critical impurities affecting retention time.



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Figure 1: Synthetic origin of HPLC impurities. The target 1-methyl isomer is the thermodynamic product, while the 2-methyl isomer is a kinetic byproduct.

Method Optimization & Troubleshooting

Scenario A: Co-elution of N1 and N2 Isomers

If the target peak has a "shoulder" or is unusually broad:

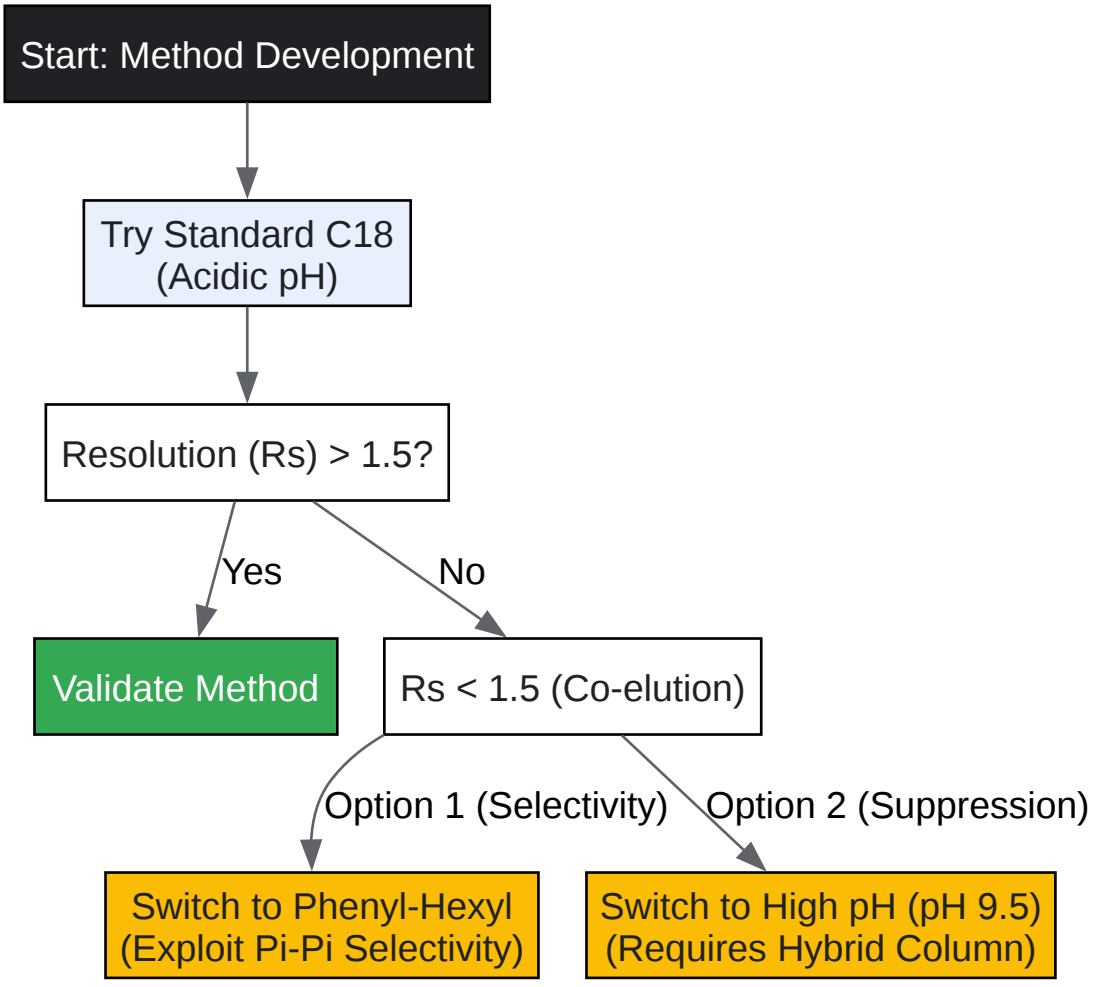
- Diagnosis: The N2-isomer is likely co-eluting.
- Solution: Lower the mobile phase pH to 2.0 (use 0.1% TFA). Protonation of the N2 nitrogen (more basic than N1) will shift the N2 isomer to an earlier retention time, improving resolution.

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Scenario B: Peak Tailing

- Diagnosis: Interaction between the basic indazole nitrogen and residual silanols on the column.
- Solution: Increase ionic strength by adding 10 mM Ammonium Acetate to the aqueous mobile phase. This blocks silanol sites.

Decision Tree for Column Selection



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Figure 2: Decision matrix for optimizing separation of indazole regioisomers.

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